

# Proper Disposal of Barium Tungstate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Barium tungstate

Cat. No.: B1582774

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **Barium tungstate** ( $\text{BaWO}_4$ ), a compound used in various scientific applications, requires careful management due to the inherent hazards associated with barium. This guide provides essential safety and logistical information for the proper disposal of **barium tungstate**.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to consult the Safety Data Sheet (SDS) for **barium tungstate**.<sup>[1][2]</sup> Personal protective equipment (PPE) is mandatory to ensure safety.

Required Personal Protective Equipment:

- Eye Protection: Wear chemical safety glasses or goggles, and a face shield.<sup>[1]</sup>
- Skin Protection: Use nitrile or rubber gloves and a complete suit that protects against chemicals.<sup>[1]</sup>
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.<sup>[3]</sup>

Handling Guidelines:

- Work in a well-ventilated area, preferably with a local exhaust system.<sup>[1][2]</sup>

- Avoid generating dust.[1][2]
- Do not eat, drink, or smoke when handling the substance.[1][4]
- Wash hands thoroughly after handling.[1][2]

## Step-by-Step Disposal Procedure

The disposal of **barium tungstate** must comply with all local, state, and federal regulations.[1]  
It is classified as harmful if swallowed or inhaled.[1][4]

- Waste Collection:
  - Collect waste **barium tungstate** in a suitable, clearly labeled, and sealed container.[5]
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Accidental Spill Management:
  - In case of a spill, avoid breathing in the dust.[1][2]
  - For containment, mix the spilled material with powdered sodium carbonate or ground lime.[1]
  - Carefully sweep up the mixture and place it in a suitable container for disposal.[1]
- Final Disposal:
  - Engage a licensed professional waste disposal service for the final disposal of **barium tungstate**.
  - The recommended disposal method for barium compounds is typically in a secured sanitary landfill.[5]
  - Never dispose of **barium tungstate** down the drain.[6] **Barium tungstate** is insoluble in water.[4]

- Incineration should be avoided due to the potential for air toxicity from barium compounds.  
[\[6\]](#)

## Quantitative Data Summary

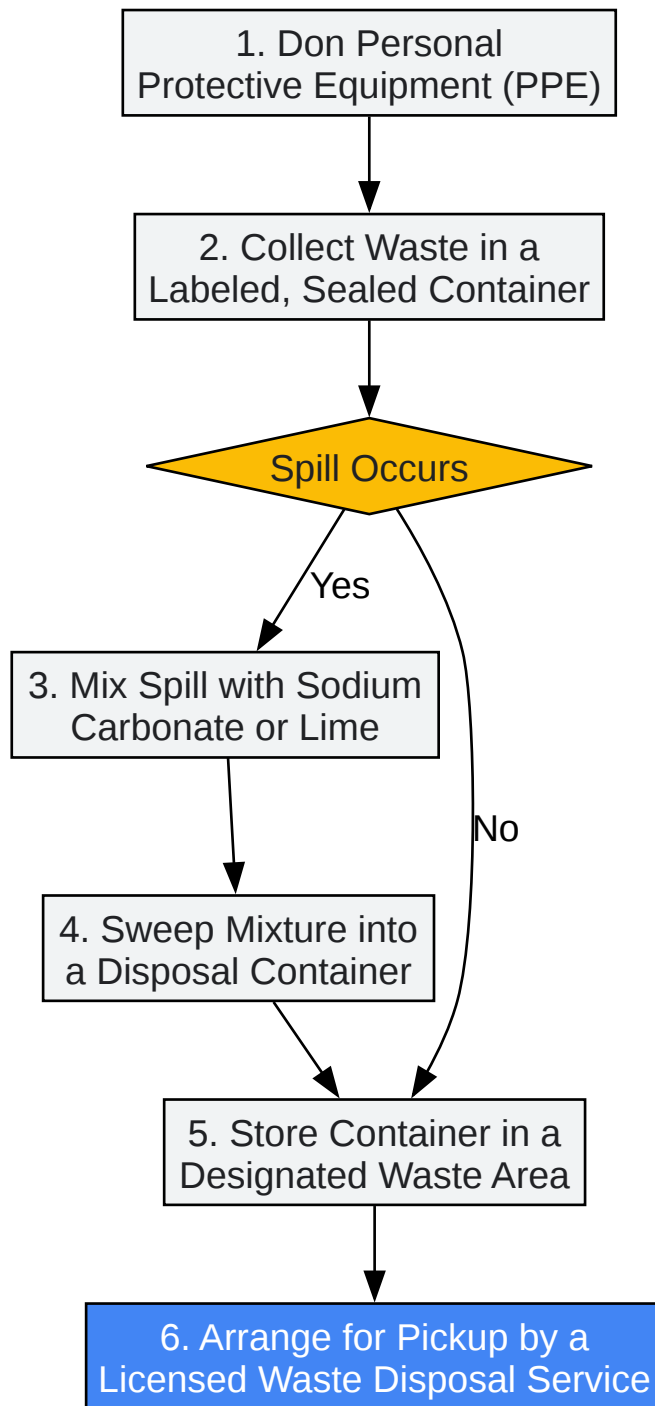
For quick reference, the following table summarizes key quantitative data for **barium tungstate**.

Property	Value
Molecular Formula	BaWO <sub>4</sub>
Molecular Weight	385.16 g/mol
CAS Number	7787-42-0 <a href="#">[4]</a>
Solubility in Water	Insoluble <a href="#">[4]</a>
Specific Gravity	5.04 <a href="#">[4]</a>
OSHA PEL (Tungsten)	5 mg/m <sup>3</sup> <a href="#">[7]</a>
ACGIH TLV (Tungsten)	5 mg/m <sup>3</sup> <a href="#">[7]</a>
ACGIH TLV (Barium)	0.5 mg/m <sup>3</sup> <a href="#">[1]</a>

## Barium Tungstate Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **barium tungstate**.

## Barium Tungstate Disposal Workflow



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Caption: Logical workflow for the safe disposal of **barium tungstate**.

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